

1-methylazepan-4-one Hydrochloride storage and stability issues

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Compound of Interest

Compound Name: 1-methylazepan-4-one
Hydrochloride

Cat. No.: B025934

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Technical Support Center: 1-methylazepan-4-one Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and stability of **1-methylazepan-4-one Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for 1-methylazepan-4-one Hydrochloride?

There are conflicting recommendations from various suppliers. To ensure the long-term stability of the compound, it is advisable to store it at 2-8°C under an inert atmosphere.^{[1][2]} While some sources suggest room temperature storage^[3], refrigeration is a safer precaution against potential degradation. One supplier even recommends storage at -20°C.^[4]

Q2: What is the physical appearance of 1-methylazepan-4-one Hydrochloride?

1-methylazepan-4-one Hydrochloride is a solid. The color can range from light brown to brown.^[5] Any significant deviation from this, such as discoloration, clumping, or the presence of an unusual odor, may indicate degradation.

Q3: Is **1-methylazepan-4-one Hydrochloride** sensitive to light or moisture?

While specific photostability data is not readily available, it is good laboratory practice to store all chemicals, including **1-methylazepan-4-one Hydrochloride**, in amber vials or in the dark to prevent potential photodegradation. The hydrochloride salt form generally offers greater stability compared to the free amine.^[6] However, like many amine hydrochlorides, it may be susceptible to moisture. Therefore, storage in a dry environment is crucial.

Q4: What are the known incompatibilities and conditions to avoid?

To maintain the integrity of **1-methylazepan-4-one Hydrochloride**, it is important to avoid:

- Heat, flames, and sparks: The compound can decompose at high temperatures.
- Strong oxidizing agents: These can lead to oxidative degradation of the molecule.^[7]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Change in color (e.g., darkening)	Degradation due to improper storage (exposure to heat, light, or air).	1. Do not use the material for your experiment. 2. Re-order a fresh batch of the compound. 3. Review your storage protocol to ensure it aligns with the recommended conditions (2-8°C, inert atmosphere, protection from light).
Clumping or change in texture	Absorption of moisture (hygroscopicity).	1. Assess the extent of the issue. Minor clumping may not significantly impact quality for some applications. 2. For sensitive experiments, it is recommended to use a fresh, properly stored sample. 3. Ensure the container is tightly sealed and stored in a desiccator or a controlled low-humidity environment.
Inconsistent experimental results	Potential degradation of the compound leading to lower purity.	1. Verify the purity of your current stock of 1-methylazepan-4-one Hydrochloride using an appropriate analytical method (see Experimental Protocols section). 2. If purity is compromised, procure a new batch. 3. Always use a consistent and validated source for your starting materials.

Data Presentation

Table 1: Summary of Supplier-Recommended Storage Conditions

Supplier/Source	Recommended Storage Temperature	Additional Recommendations
ChemScene	Room temperature	N/A
Sigma-Aldrich (Ambeed, Inc.)	2-8°C	Inert atmosphere
Sigma-Aldrich (Leyan / Shanghai Haohong)	Room temperature	N/A
Pharmaffiliates	2-8°C (Refrigerator)	N/A
BLD Pharm	2-8°C	Inert atmosphere
Klivos	-20°C	N/A
Chemsrc	Refrigerated	Store in closed vessels

Experimental Protocols

Protocol 1: Assessment of Purity by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method to assess the purity of **1-methylazepan-4-one Hydrochloride**. The specific parameters may need to be optimized for your system.

1. Materials:

- **1-methylazepan-4-one Hydrochloride** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer)
- C18 reverse-phase HPLC column

2. Sample Preparation:

- Accurately weigh approximately 1 mg of **1-methylazepan-4-one Hydrochloride**.
- Dissolve the sample in 1 mL of a suitable solvent (e.g., a mixture of water and acetonitrile).
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

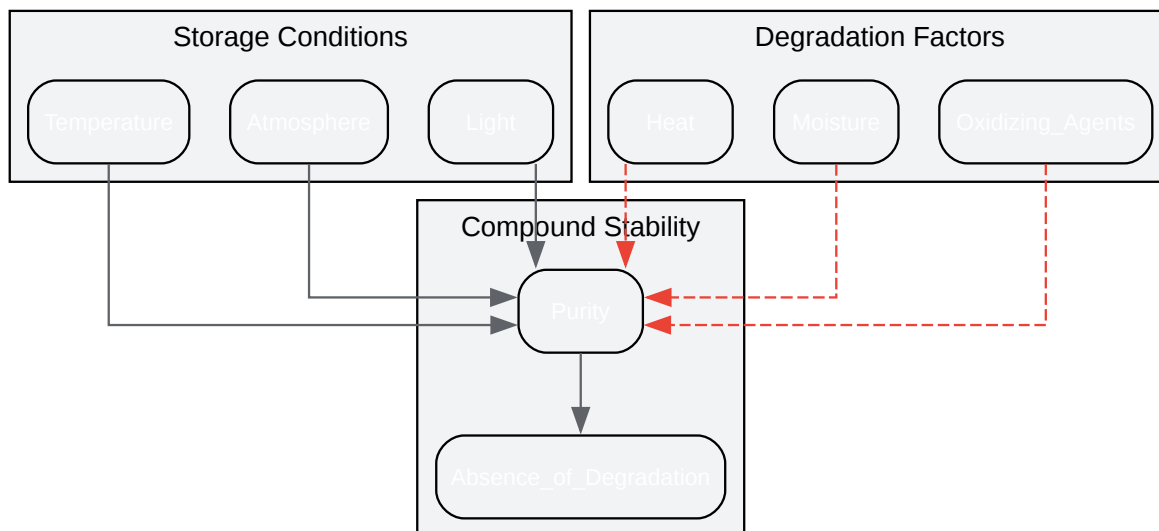
3. HPLC Conditions (Example):

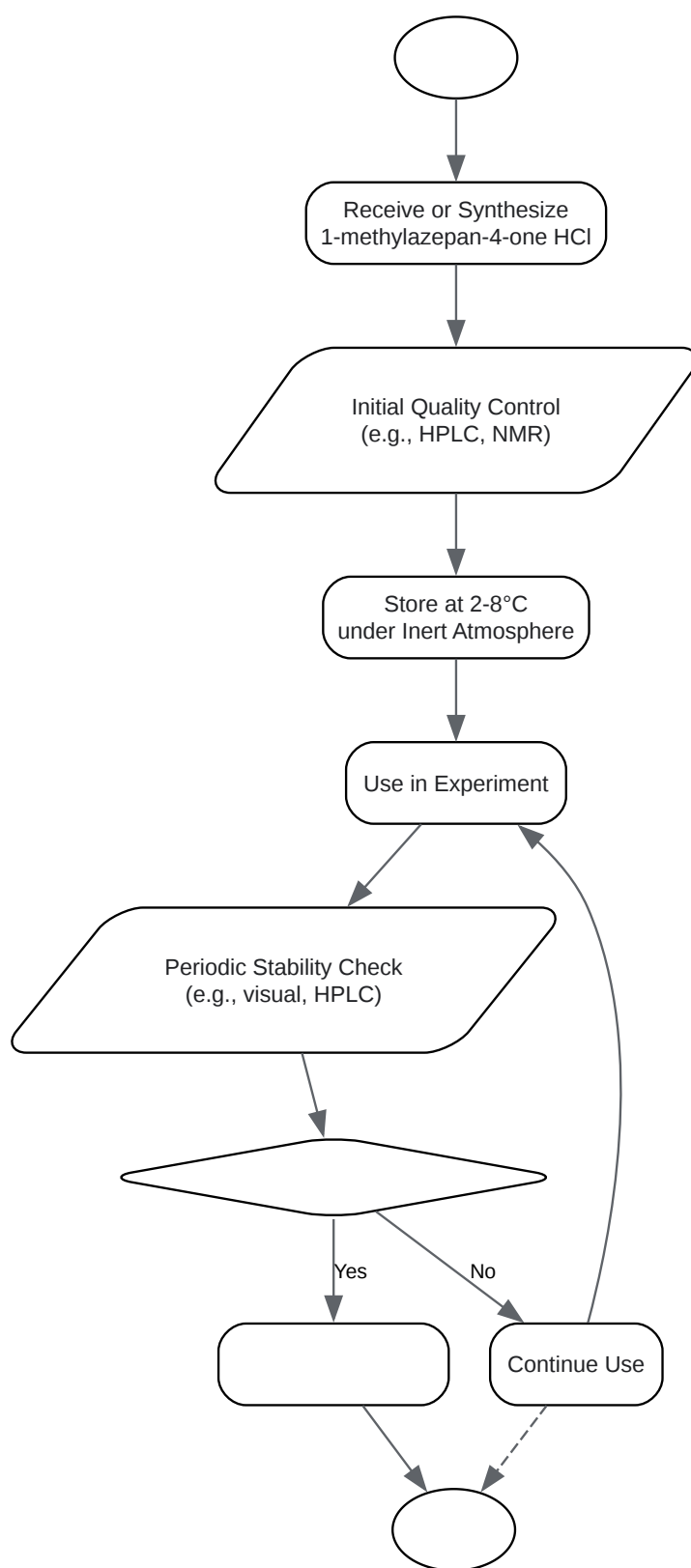
- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection: UV at 210 nm

4. Analysis:

- Integrate the peak areas of the chromatogram.
- Calculate the purity by dividing the area of the main peak by the total area of all peaks. A significant presence of other peaks may indicate degradation or impurities.

Visualizations





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